

Physical properties of 2-Methyl-4-heptanol (boiling point, density)

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Compound of Interest

Compound Name: 2-Methyl-4-heptanol

Cat. No.: B013450

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An In-Depth Technical Guide to the Physical Properties of **2-Methyl-4-heptanol**

Introduction

This technical guide provides a comprehensive overview of the key physical properties of **2-Methyl-4-heptanol**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals in drug development who require precise and reliable data for their work. This document includes a summary of quantitative data, detailed experimental protocols for the determination of these properties, and a workflow diagram to illustrate the logical process of property determination.

Physical Properties of 2-Methyl-4-heptanol

The physical characteristics of **2-Methyl-4-heptanol** are crucial for its application and handling in a laboratory setting. The boiling point and density are fundamental parameters for purification, reaction setup, and safety protocols.

Data Presentation

The following table summarizes the reported physical properties of **2-Methyl-4-heptanol** from various sources.

Physical Property	Value
Boiling Point	164 - 166.3 °C at 760 mmHg[1][2][3][4]
Density	0.8098 - 0.819 g/mL[1][2][3][4]
Melting Point	-81 °C[1][2][4]
Refractive Index	1.4196 - 1.424[1][2][3]

Experimental Protocols

The determination of the boiling point and density of a liquid compound such as **2-Methyl-4-heptanol** requires precise and standardized experimental procedures. The following sections detail the general methodologies for these measurements.

Determination of Boiling Point (Capillary Tube Method)

The capillary tube method is a common and effective technique for determining the boiling point of a small quantity of liquid.[5][6][7][8]

Apparatus:

- Thiele tube or similar heating apparatus (e.g., MelTemp apparatus)[8][9]
- Thermometer
- Small test tube or sample vial
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)
- Liquid for heating bath (e.g., mineral oil)

Procedure:

- A small amount of **2-Methyl-4-heptanol** is placed into the small test tube or sample vial.
- A capillary tube, sealed at one end, is inverted and placed into the liquid sample.

- The test tube is attached to a thermometer, ensuring the sample is at the same level as the thermometer bulb.
- The entire assembly is immersed in a heating bath within the Thiele tube.
- The heating bath is gently and uniformly heated.[\[6\]](#)
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is carefully adjusted to maintain a steady stream of bubbles.
- The heat source is then removed, and the bath is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.[\[8\]](#)

Determination of Density (Pycnometer or Graduated Cylinder Method)

The density of a liquid can be determined by measuring its mass and volume.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Apparatus:

- Pycnometer or a graduated cylinder
- Analytical balance
- Thermometer

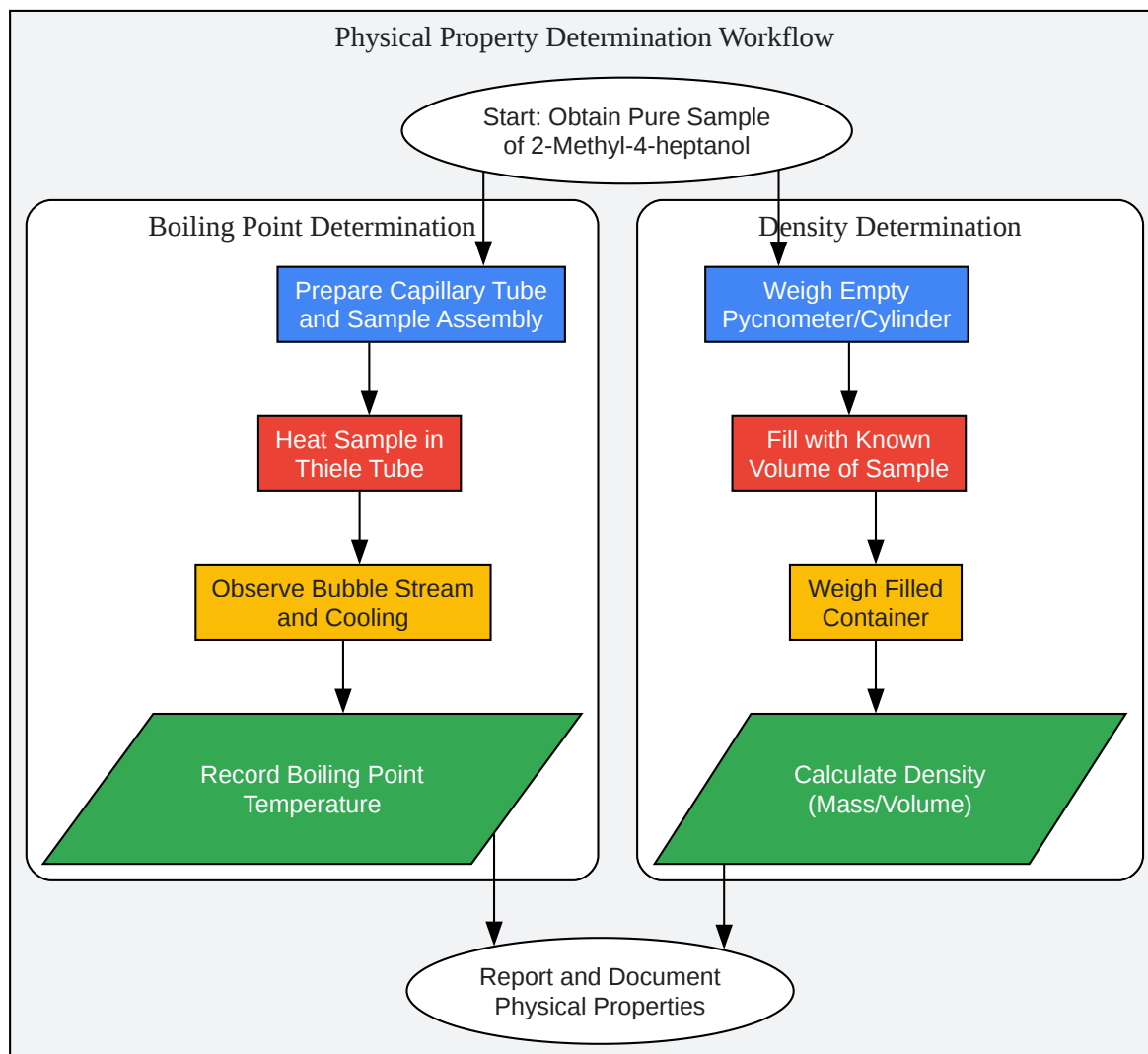
Procedure:

- The mass of the clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.[\[11\]](#)
- The container is filled with a known volume of **2-Methyl-4-heptanol**. The volume is read precisely from the graduations on the cylinder or is a known quantity for the pycnometer.[\[11\]](#)

- The mass of the container with the liquid is measured.
- The temperature of the liquid is recorded, as density is temperature-dependent.
- The mass of the liquid is calculated by subtracting the mass of the empty container from the mass of the container with the liquid.[\[11\]](#)
- The density is then calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.[\[10\]](#)

Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of a chemical compound like **2-Methyl-4-heptanol**.



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Workflow for Determining Physical Properties.

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